

L-Serine Isopropyl Ester Hydrochloride: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

L-Serine isopropyl ester hydrochloride is a derivative of the amino acid L-serine, characterized by the esterification of the carboxylic acid group with isopropanol. This modification enhances its utility as a building block in synthetic organic chemistry, particularly in peptide synthesis and the development of novel pharmaceutical agents. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and spectral characterization of **L-Serine isopropyl ester hydrochloride**. Detailed experimental protocols and data are presented to support its application in research and development.

Chemical Structure and Properties

L-Serine isopropyl ester hydrochloride is a white to off-white solid.[1] The hydrochloride salt form improves its stability and solubility in aqueous solutions.

Chemical Structure

The chemical structure of **L-Serine isopropyl ester hydrochloride** is depicted below.

Caption: 2D structure of **L-Serine isopropyl ester hydrochloride**.



Physicochemical Properties

A summary of the key physicochemical properties of **L-Serine isopropyl ester hydrochloride** is provided in the table below.

Property	Value	Reference
Molecular Formula	C6H14CINO3	[1]
Molecular Weight	183.63 g/mol	[1]
CAS Number	37592-53-3	[1]
Appearance	White to off-white solid	[1]
Solubility	Soluble in water (≥ 100 mg/mL)	[1]
Storage	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month.	[1]
SMILES	NINVALID-LINK C(OC(C)C)=O.[H]Cl	[2]

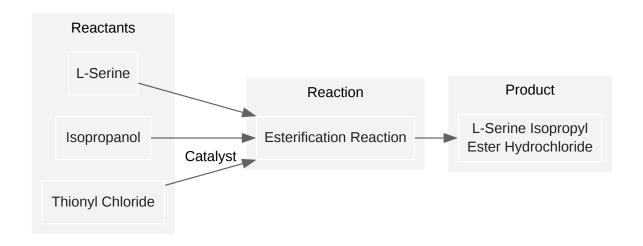
Synthesis

L-Serine isopropyl ester hydrochloride is typically synthesized by the esterification of L-serine with isopropanol in the presence of an acid catalyst, such as thionyl chloride or hydrogen chloride gas.

General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of amino acid ester hydrochlorides.





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